

Boc-His(Trt)-OH: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-His(Trt)-OH*

Cat. No.: *B557146*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of N^{α} -tert-butyloxycarbonyl- N^{τ} -trityl-L-histidine, commonly known as **Boc-His(Trt)-OH**. This essential reagent is a cornerstone in solid-phase peptide synthesis (SPPS), particularly within drug development and proteomics research. This document is intended to serve as a comprehensive resource for scientists and professionals in these fields.

Chemical Properties and Structure

Boc-His(Trt)-OH is a derivative of the amino acid L-histidine, strategically modified with two protecting groups: the tert-butyloxycarbonyl (Boc) group at the α -amino position and the bulky trityl (Trt) group on the τ -nitrogen of the imidazole side chain. These modifications are crucial for preventing unwanted side reactions during peptide synthesis.

General Information

Property	Value	Reference
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]-3-[1-(triphenylmethyl)-1H-imidazol-4-yl]propanoic acid	[1]
Synonyms	Na-Boc-N(im)-trityl-L-histidine, Boc-L-His(Trt)-OH	[2][3]
CAS Number	32926-43-5	[4]
Molecular Formula	C ₃₀ H ₃₁ N ₃ O ₄	[4]
Molecular Weight	497.58 g/mol	[4]
Appearance	White to off-white powder	[5]

Physicochemical Properties

Property	Value	Reference
Melting Point	~130 °C (with decomposition)	[1] [6]
Boiling Point	667.5 ± 55.0 °C (Predicted)	[1] [6]
Solubility	Soluble in DMSO, requires ultrasonic assistance for high concentrations. Hygroscopic DMSO can impact solubility.	[5]
pKa (Imidazole Side Chain)	The pKa of the imidazole side chain in histidine is approximately 6.0. The electron-withdrawing nature of the trityl group is expected to lower this value, though a precise experimental value for the protected form is not readily available.	[7] [8]
Optical Rotation	$[\alpha]_{D}^{20} +12.5 \pm 1.0^\circ$, c = 1% in methanol	

Structural Information

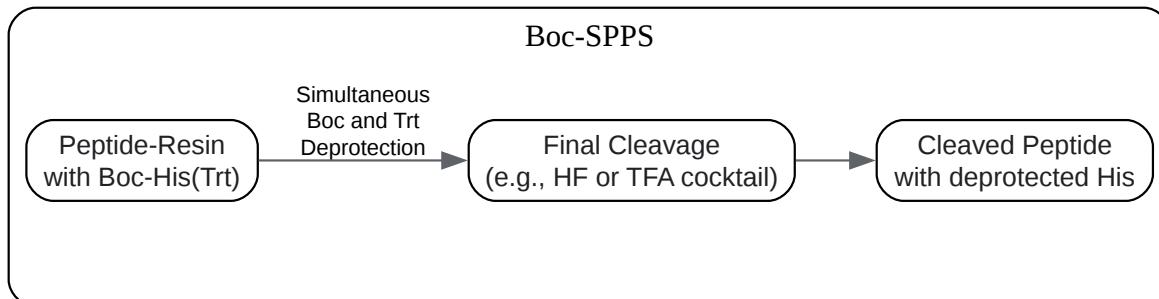
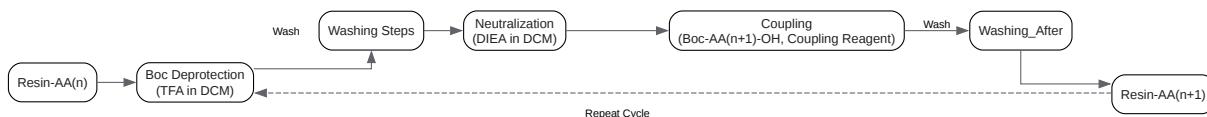
Identifier	String
SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--C(O)=O
InChI	1S/C30H31N3O4/c1-29(2,3)37-28(36)32-26(27(34)35)19-25-20-33(21-31-25)30(22-13-7-4-8-14-22,23-15-9-5-10-16-23)24-17-11-6-12-18-24/h4-18,20-21,26H,19H2,1-3H3,(H,32,36)(H,34,35)/t26-/m0/s1

Experimental Protocols

Boc-His(Trt)-OH is a cornerstone of Boc-based solid-phase peptide synthesis (Boc-SPPS). The following protocols outline its use in this methodology.

General Boc-SPPS Cycle

The synthesis of a peptide on a solid support using Boc-protected amino acids follows a cyclical process of deprotection, neutralization, and coupling.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 32926-43-5 CAS MSDS (Boc-His(Trt)-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. nbinfo.com [nbinfo.com]
- 3. peptide.com [peptide.com]
- 4. chemscene.com [chemscene.com]

- 5. medchemexpress.com [medchemexpress.com]
- 6. BOC-HIS(TRT)-OH CAS 32926-43-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 7. Histidine - Wikipedia [en.wikipedia.org]
- 8. Reddit - The heart of the internet [reddit.com]
- To cite this document: BenchChem. [Boc-His(Trt)-OH: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b557146#boc-his-trt-oh-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com